

Application Note: Optimized In-Vivo Dosing Protocols for SR9011 Hydrochloride

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Compound of Interest

Compound Name: SR9011 hydrochloride

Cat. No.: B1574288

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Part 1: Executive Summary & Mechanism of Action

SR9011 is a synthetic agonist of the nuclear receptors REV-ERB

(NR1D1) and REV-ERB

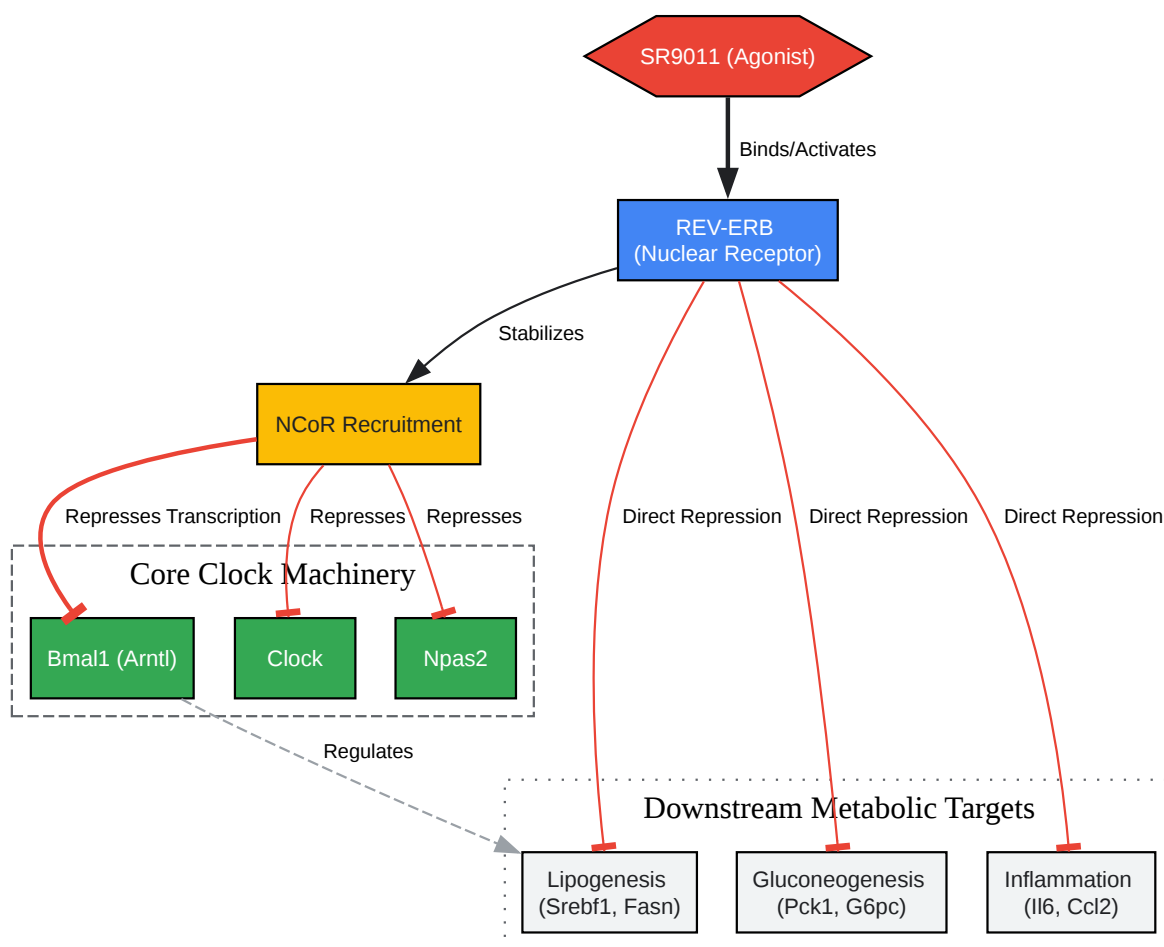
(NR1D2). Unlike standard metabolic modulators, SR9011 acts by altering the core circadian clock machinery, specifically repressing the transcription of the positive limb (BMAL1/CLOCK).

For researchers, the challenge with SR9011 is its pharmacokinetic profile. It possesses a short plasma half-life (

hours), necessitating a twice-daily (b.i.d.) dosing regimen to maintain therapeutic threshold and effectively "clamp" the circadian rhythm. This protocol is designed to maximize bioavailability while minimizing vehicle-induced stress.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the repression cascade initiated by SR9011.[\[1\]](#)



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Caption: SR9011 recruits NCoR to REV-ERB, repressing the positive clock limb (BMAL1) and metabolic genes.

Part 2: Chemical Formulation & Preparation

SR9011 is highly lipophilic. The hydrochloride salt form improves stability but does not guarantee solubility in pure aqueous buffers (PBS/Saline). Failure to solubilize correctly will result in precipitation in the peritoneal cavity, leading to null results and peritonitis.

Molar Correction Factor

Most literature cites dosages based on the free base. You must adjust for the weight of the hydrochloride salt.

- SR9011 Free Base MW: ~479.04 g/mol [2]
- SR9011 HCl MW: ~515.50 g/mol
- Correction Factor:

“

Rule: To achieve a 100 mg/kg dose of the active drug, weigh 107.6 mg of SR9011 HCl.

Vehicle Formulation (Standard "Salt" Protocol)

This formulation balances solubility with tolerability for chronic dosing (10-12 days).

Component	Percentage (v/v)	Function
DMSO	15%	Primary Solvent (Solubilizer)
Cremophor EL (Kolliphor EL)	15%	Surfactant/Emulsifier
Sterile Water (or PBS)	70%	Aqueous Carrier

Preparation Protocol (Step-by-Step)

- Weighing: Calculate total mass required (e.g., for 10 mice @ 25g, treated b.i.d. for 10 days). Always prepare fresh weekly.
- Primary Solubilization: Dissolve SR9011 HCl completely in the calculated volume of 100% DMSO. Vortex until clear. Do not proceed if cloudy.
- Emulsification: Add the Cremophor EL to the DMSO/Drug mix. Vortex vigorously for 30 seconds. The solution should be viscous but clear.

- Dilution: Slowly add the Sterile Water/PBS while vortexing.
 - Note: The solution may become warm (exothermic).
 - QC Check: If precipitation occurs (white flakes), sonicate at 37°C for 10-15 minutes.
- Sterilization: Pass through a 0.22 µm PES syringe filter.

Part 3: In-Vivo Experimental Protocol

Dosage Strategy

Based on the seminal work by Solt et al. (2012) and subsequent PK validation.

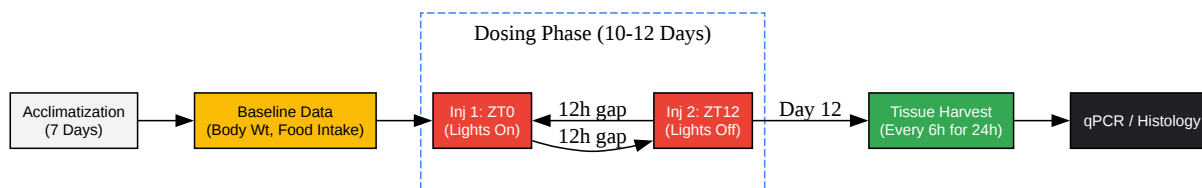
- Route: Intraperitoneal (i.p.) injection.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Why: Oral bioavailability is poor (<20%).
- Dose: 100 mg/kg (active moiety).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Frequency: b.i.d. (Twice Daily).
- Volume: 5-10 mL/kg (e.g., 0.2 mL for a 20g mouse).

Circadian Timing (The "Clamp")

To effectively repress the circadian rhythm or assess metabolic impact, dosing must align with Zeitgeber Times (ZT).

- Injection 1 (ZT0): Administer at "Lights On" (Subjective Dawn).
 - Physiological State:[\[5\]](#) REV-ERB expression is naturally rising; SR9011 boosts this peak.
- Injection 2 (ZT12): Administer at "Lights Off" (Subjective Dusk).
 - Physiological State: REV-ERB is naturally low; SR9011 forces repression during the active phase.

Experimental Workflow (DOT Visualization)



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Caption: 12-day b.i.d. dosing schedule aligning with ZT0/ZT12 to clamp circadian rhythm.

Part 4: Validation & Quality Control

Target Engagement Markers (qPCR)

To verify the drug is working in vivo, you must assess gene expression in the Liver or Skeletal Muscle. Do not rely solely on weight loss.

Gene Target	Expected Change (vs Vehicle)	Mechanism
Bmal1 (Arntl)	Downregulation ()	Direct repression by REV-ERB
Npas2	Downregulation ()	Direct repression
Srebf1	Downregulation ()	Metabolic target (Lipogenesis)
Il6	Downregulation ()	Anti-inflammatory effect

Behavioral Markers

- Locomotor Activity: Mice treated with SR9011 often show reduced locomotor activity during the dark phase (active phase) due to the "wakefulness" signal being disrupted or shifted, although acute administration can induce wakefulness.
- Weight Loss: Significant fat mass reduction should be observable by Day 10-12 without changes in food intake (increased energy expenditure).

Troubleshooting

- Issue: Mice show signs of distress (hunched posture) immediately after injection.
 - Cause: Vehicle toxicity (Cremophor/DMSO) or pH imbalance.
 - Solution: Reduce DMSO to 10%. Ensure slow injection speed.
- Issue: No change in Bmal1 expression.
 - Cause: Rapid clearance or degradation of compound.
 - Solution: Verify injection timing.[\[1\]](#)[\[5\]](#) Tissue harvest must occur 2-4 hours post-injection to see peak repression effects.

References

- Solt, L. A., et al. (2012). Regulation of circadian behaviour and metabolism by synthetic REV-ERB agonists.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) Nature, 485(7396), 62–68.[\[1\]](#)
 - [\[Link\]](#)[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Banerjee, S., et al. (2014). Pharmacological targeting of the mammalian clock regulates sleep architecture and emotional behaviour.[\[2\]](#) Nature Communications, 5, 5759.[\[2\]](#)
 - [\[Link\]](#)[\[2\]](#)
- Amador, A., et al. (2016). Pharmacological targeting of REV-ERB suppresses microglial activation and neuroinflammation.

- [\[Link\]](#)

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Sources

- 1. Regulation of Circadian Behavior and Metabolism by Synthetic REV-ERB Agonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. SR9011 - Wikipedia [en.wikipedia.org]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Pharmacological Targeting of the Mammalian Clock Regulates Sleep Architecture and Emotional Behavior - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. researchgate.net [researchgate.net]
- 6. The Effect of Rev-erb α Agonist SR9011 on the Immune Response and Cell Metabolism of Microglia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. backoffice.biblio.ugent.be [backoffice.biblio.ugent.be]
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